

# application of 3-O-Ethylascorbic acid in photoprotection studies

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## Compound of Interest

Compound Name: 3-O-Ethylascorbic acid

Cat. No.: B1218141

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## Application Notes: 3-O-Ethylascorbic Acid in Photoprotection

### Introduction

**3-O-Ethylascorbic acid** (EAA) is a highly stable, non-irritating derivative of Vitamin C (L-ascorbic acid).<sup>[1][2][3][4][5][6][7]</sup> Its structural modification, an ethyl group at the third carbon position, protects the molecule from oxidation, enhancing its stability in cosmetic formulations while maintaining the biological activity of its parent molecule.<sup>[1][3][5][8]</sup> EAA is both water- and oil-soluble, which improves its penetration into the skin's deeper layers where it is metabolized into active L-ascorbic acid.<sup>[3][5][9][10]</sup> These properties make it a compelling active ingredient for skincare applications, particularly in the realm of photoprotection, where it helps to mitigate and repair skin damage caused by ultraviolet (UV) radiation.<sup>[5][11]</sup>

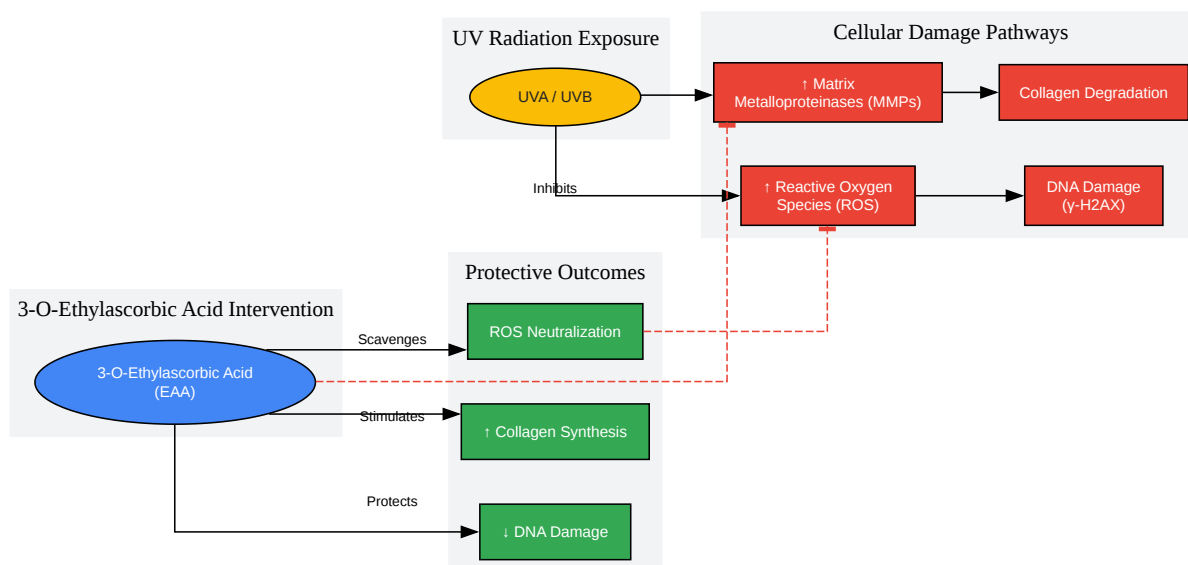
### Mechanism of Action in Photoprotection

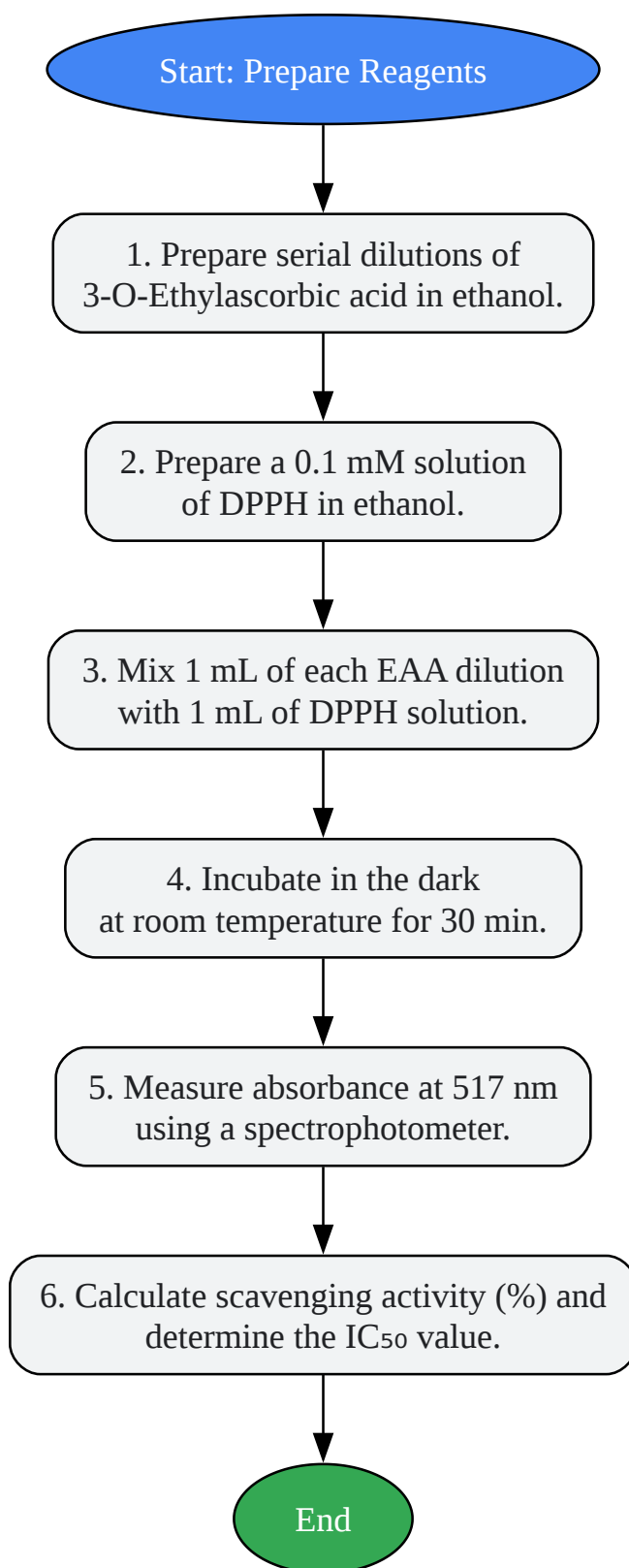
The photoprotective effects of **3-O-Ethylascorbic acid** are multifaceted, addressing UV-induced damage through several key pathways:

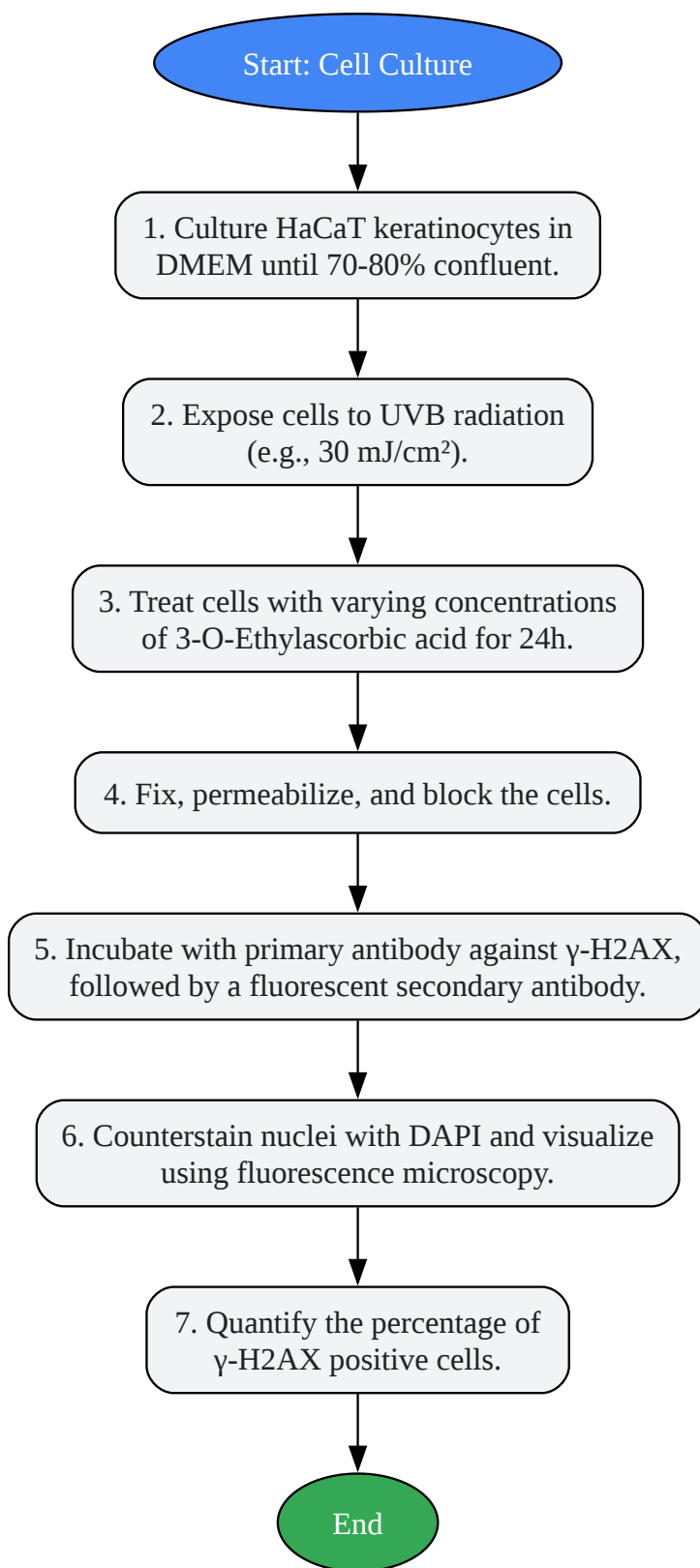
- **Antioxidant Activity:** Exposure to UV radiation generates reactive oxygen species (ROS), which cause oxidative stress and damage cellular components like DNA, proteins, and lipids. <sup>[11]</sup> EAA acts as a potent antioxidant, neutralizing these free radicals by donating electrons,

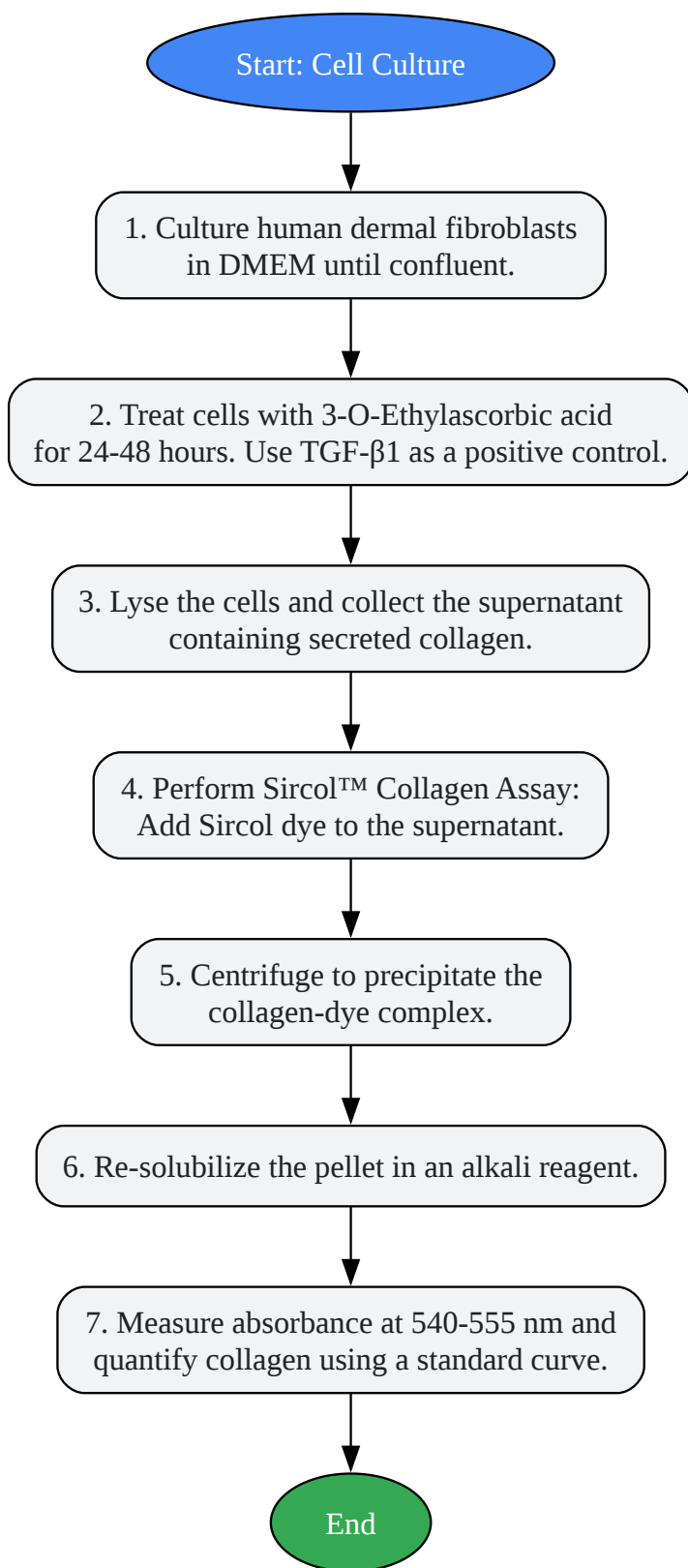
thereby reducing oxidative damage and preventing the downstream consequences of photoaging and photocarcinogenesis.[\[5\]](#)[\[9\]](#)[\[11\]](#)

- **Collagen Synthesis and Protection:** UV radiation upregulates the expression of matrix metalloproteinases (MMPs), enzymes that degrade collagen and elastin, leading to wrinkles and loss of skin firmness.[\[11\]](#) EAA has been shown to boost the synthesis of new collagen (Types I and III) and inhibit the activity of MMPs, helping to preserve the structural integrity of the dermis.[\[4\]](#)[\[5\]](#)[\[10\]](#)[\[12\]](#)[\[13\]](#)
- **DNA Protection:** By reducing the load of oxidative stress, EAA helps protect cellular DNA from mutations induced by UVB radiation.[\[11\]](#)[\[12\]](#) Studies have demonstrated a reduction in markers of DNA damage, such as the formation of  $\gamma$ -H2AX histone foci, in keratinocytes treated with EAA after UVB exposure.[\[8\]](#)[\[13\]](#)
- **Anti-Inflammatory Effects:** Oxidative stress can trigger inflammatory pathways, such as the induction of Nuclear Factor-kappa B (NF- $\kappa$ B), which contributes to skin aging and damage. [\[11\]](#) EAA helps to mitigate these inflammatory responses.[\[14\]](#)
- **Hyperpigmentation Control:** EAA inhibits the action of tyrosinase, a key enzyme in melanin production.[\[4\]](#)[\[5\]](#)[\[11\]](#)[\[15\]](#) This action helps to reduce the appearance of hyperpigmentation and sunspots, leading to a more even skin tone.[\[4\]](#)[\[11\]](#)









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